

Oxolan-3-yl Methanesulfonate: A Technical Guide to Stability and Storage

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Compound of Interest

Compound Name: *Oxolan-3-yl methanesulfonate*

Cat. No.: *B186733*

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of the stability and recommended storage conditions for **Oxolan-3-yl methanesulfonate** (tetrahydrofuran-3-yl methanesulfonate). Due to the limited availability of specific stability data for this compound in publicly accessible literature, this document leverages established principles of sulfonate ester chemistry, data from analogous structures, and general best practices for the handling of reactive chemical intermediates. The information herein is intended to guide researchers and drug development professionals in ensuring the integrity and purity of **Oxolan-3-yl methanesulfonate** during storage and handling. This guide covers key aspects of its stability profile, including susceptibility to hydrolysis and thermal decomposition, and provides detailed recommendations for optimal storage.

Introduction

Oxolan-3-yl methanesulfonate is a key intermediate in various synthetic organic chemistry applications, particularly in the pharmaceutical industry. As a sulfonate ester, its reactivity is crucial for its utility in introducing the oxolanyl moiety. However, this inherent reactivity also makes it susceptible to degradation under suboptimal conditions. Understanding the stability of this compound is paramount for ensuring reproducible experimental outcomes, maintaining purity standards, and ensuring the safety and efficacy of downstream products. This guide aims

to provide a thorough understanding of the factors influencing the stability of **Oxolan-3-yl methanesulfonate** and to offer practical guidance on its storage and handling.

Chemical and Physical Properties

A summary of the key chemical and physical properties of **Oxolan-3-yl methanesulfonate** is presented in Table 1.

Table 1: Chemical and Physical Properties of **Oxolan-3-yl Methanesulfonate**

Property	Value
CAS Number	156380-34-6
Molecular Formula	C ₅ H ₁₀ O ₄ S
Molecular Weight	166.19 g/mol
Appearance	Typically a colorless to pale yellow oil or solid
Boiling Point	Not readily available
Melting Point	Not readily available
Solubility	Soluble in many organic solvents (e.g., dichloromethane, ethyl acetate)

Stability Profile

The stability of **Oxolan-3-yl methanesulfonate** is primarily influenced by its susceptibility to hydrolysis and thermal decomposition. As a methanesulfonate ester, it is a good leaving group, making the molecule prone to nucleophilic attack.

Hydrolytic Stability

Sulfonate esters are known to undergo hydrolysis, with the rate being significantly dependent on pH and temperature.

- Acidic Conditions: While many sulfonate esters exhibit relative stability under moderately acidic conditions, strong acids and elevated temperatures can catalyze hydrolysis.

- Neutral Conditions: In neutral aqueous solutions, hydrolysis is generally slow at ambient temperatures but can be accelerated by heat.
- Alkaline Conditions: **Oxolan-3-yl methanesulfonate** is expected to be highly susceptible to hydrolysis under basic conditions. The hydroxide ion is a potent nucleophile that can readily attack the sulfur atom or the carbon atom of the oxolane ring, leading to cleavage of the ester bond. Studies on other sulfonate esters have demonstrated a direct correlation between the rate of hydrolysis and the concentration of hydroxide ions.

The primary degradation pathway via hydrolysis is anticipated to yield tetrahydrofuran-3-ol and methanesulfonic acid.

Thermal Stability

Elevated temperatures can promote the decomposition of **Oxolan-3-yl methanesulfonate**. The decomposition pathways may be complex and could involve elimination reactions or rearrangements, in addition to hydrolysis if water is present. While specific thermal decomposition data for this compound is not available, it is prudent to assume that prolonged exposure to high temperatures will lead to a decrease in purity. For analogous sulfonate esters, lower temperatures are consistently recommended to minimize degradation.

Chemical Compatibility

Oxolan-3-yl methanesulfonate should be considered incompatible with the following classes of reagents:

- Strong Acids and Bases: As discussed, these will catalyze its decomposition.
- Strong Nucleophiles: Reagents such as amines, thiols, and alkoxides will readily react with the compound, displacing the methanesulfonate group.
- Strong Oxidizing Agents: These may lead to undesired side reactions and degradation of the molecule.

It is crucial to avoid storing **Oxolan-3-yl methanesulfonate** in proximity to these reactive substances.

Recommended Storage Conditions

To maintain the purity and integrity of **Oxolan-3-yl methanesulfonate**, the following storage conditions are recommended. These are summarized in Table 2.

Table 2: Recommended Storage Conditions for **Oxolan-3-yl Methanesulfonate**

Parameter	Recommended Condition	Rationale
Temperature	2-8°C (Refrigerated)	To minimize thermal decomposition and slow down potential hydrolytic degradation.
Atmosphere	Inert (e.g., Argon or Nitrogen)	To prevent moisture ingress and potential oxidative degradation.
Container	Tightly sealed, amber glass vial or bottle	To protect from moisture and light.
Moisture	Store in a dry environment	To prevent hydrolysis.
pH	Avoid contact with acidic or basic substances	To prevent catalyzed decomposition.

Experimental Protocols for Stability Assessment

For researchers needing to generate specific stability data for **Oxolan-3-yl methanesulfonate**, the following experimental protocols are suggested.

Accelerated Stability Study (Thermal Stress)

- Sample Preparation: Aliquot pure **Oxolan-3-yl methanesulfonate** into several tightly sealed vials under an inert atmosphere.
- Storage: Place the vials in temperature-controlled chambers at a minimum of three different elevated temperatures (e.g., 25°C, 40°C, and 60°C).

- Time Points: At specified time intervals (e.g., 0, 1, 2, 4, and 8 weeks), remove one vial from each temperature chamber.
- Analysis: Analyze the purity of the sample using a validated analytical method, such as High-Performance Liquid Chromatography (HPLC) with UV or Mass Spectrometric (MS) detection, or Gas Chromatography-Mass Spectrometry (GC-MS).
- Data Evaluation: Plot the percentage of remaining **Oxolan-3-yl methanesulfonate** against time for each temperature. This data can be used to determine the degradation kinetics and estimate the shelf-life at recommended storage temperatures using the Arrhenius equation.

Hydrolytic Stability Study (pH Stress)

- Buffer Preparation: Prepare a series of buffers at different pH values (e.g., pH 2, 4, 7, 9, and 12).
- Sample Preparation: Dissolve a known concentration of **Oxolan-3-yl methanesulfonate** in each buffer solution in separate, sealed containers.
- Incubation: Incubate the solutions at a constant, controlled temperature (e.g., 25°C or 40°C).
- Time Points: At various time points, take an aliquot from each solution.
- Analysis: Immediately analyze the concentration of the remaining **Oxolan-3-yl methanesulfonate** using a suitable analytical method (e.g., HPLC-UV/MS).
- Data Evaluation: Determine the rate of degradation at each pH to understand the pH-rate profile of hydrolysis.

Visualization of Degradation Pathway

The primary anticipated degradation pathway for **Oxolan-3-yl methanesulfonate** in the presence of water is hydrolysis. This can be visualized as a simple chemical transformation.



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